

An In-depth Technical Guide to 4-Propyl-5-pyrimidinecarboxylic Acid

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Compound of Interest

Compound Name: 4-Propyl-5-pyrimidinecarboxylic acid

CAS No.: 1250812-18-0

Cat. No.: B037198

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For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **4-Propyl-5-pyrimidinecarboxylic acid** (CAS No. 1250812-18-0), a heterocyclic compound with significant potential in medicinal chemistry and drug development. While this specific molecule is not extensively documented in peer-reviewed literature, this guide consolidates available data, proposes a robust synthetic pathway based on established chemical principles, and delineates its expected physicochemical and spectroscopic properties. The potential applications of this compound as a building block for novel therapeutic agents are also discussed, drawing parallels with structurally related pyrimidine derivatives that have demonstrated diverse pharmacological activities. This document is intended to serve as a foundational resource for researchers interested in the synthesis and utilization of this and similar pyrimidine scaffolds.

Introduction: The Pyrimidine Scaffold in Modern Drug Discovery

The pyrimidine ring is a cornerstone of medicinal chemistry, forming the core of numerous natural and synthetic bioactive molecules.^[1] As a fundamental component of the nucleobases uracil, thymine, and cytosine, its role in the machinery of life is profound. This inherent biocompatibility, coupled with its versatile chemical reactivity, has made the pyrimidine scaffold a privileged structure in the design of novel therapeutics.^[2] Pyrimidine derivatives have demonstrated a vast spectrum of pharmacological activities, including anticancer, antiviral, antimicrobial, anti-inflammatory, and cardiovascular effects.

The strategic functionalization of the pyrimidine ring allows for the fine-tuning of a molecule's steric, electronic, and pharmacokinetic properties. The introduction of a carboxylic acid moiety, as seen in the pyrimidine-5-carboxylic acid series, provides a key handle for further chemical modification, such as amide bond formation, to generate libraries of compounds for biological screening.^[3] The 4-propyl substituent in the target molecule of this guide likely influences its lipophilicity and potential interactions with hydrophobic pockets in biological targets.

Compound Identification and Physicochemical Properties

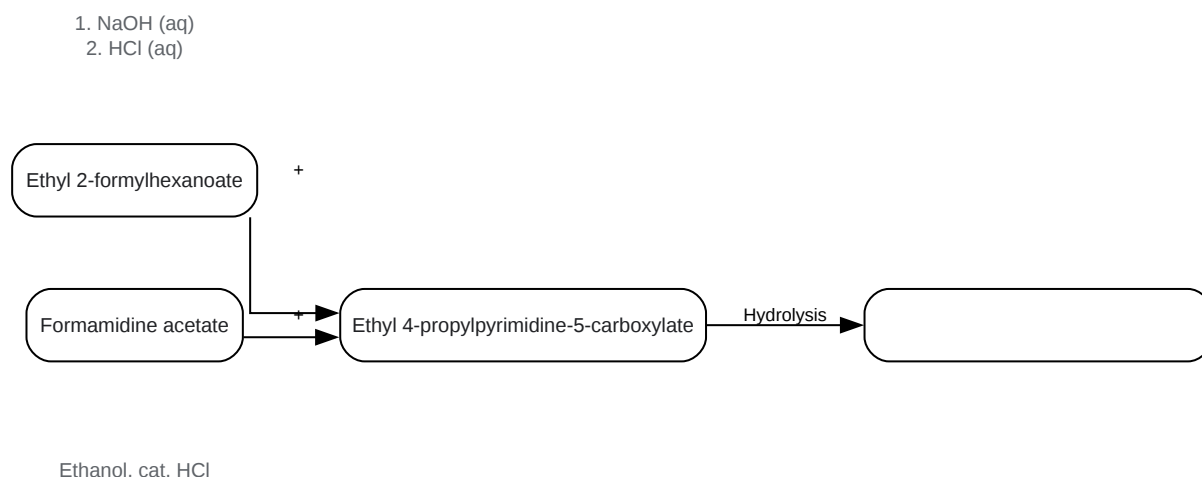
This section details the fundamental identifiers and predicted properties of **4-Propyl-5-pyrimidinecarboxylic acid**.

Property	Value	Source
CAS Number	1250812-18-0	
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	
Molecular Weight	166.18 g/mol	
Predicted XLogP3	1.5	In-silico prediction
Predicted Boiling Point	~350-400 °C	In-silico prediction
Predicted Melting Point	~180-200 °C	In-silico prediction
Predicted Solubility	Sparsely soluble in water, soluble in polar organic solvents (e.g., DMSO, DMF, Methanol)	In-silico prediction

Proposed Synthesis Protocol: A Biginelli-Type Condensation Approach

While a specific, peer-reviewed synthesis for **4-Propyl-5-pyrimidinecarboxylic acid** is not readily available, a plausible and efficient route can be designed based on the well-established Biginelli reaction.^{[4][5]} This one-pot, three-component condensation reaction is a cornerstone of pyrimidine synthesis. The proposed pathway involves the reaction of an appropriate β -keto ester, an aldehyde, and urea or a urea equivalent.

Proposed Reaction Scheme



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Caption: Proposed two-step synthesis of **4-Propyl-5-pyrimidinecarboxylic acid**.

Step-by-Step Experimental Protocol

Step 1: Synthesis of Ethyl 4-propylpyrimidine-5-carboxylate

- **Reagents and Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add ethyl 2-formylhexanoate (1 equivalent), formamidine acetate (1.1 equivalents), and absolute ethanol (sufficient to dissolve reactants).
- **Reaction Initiation:** While stirring, add a catalytic amount of concentrated hydrochloric acid (e.g., 3-4 drops).
- **Reaction Conditions:** Heat the mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a suitable solvent system (e.g., ethyl acetate/hexane).
- **Work-up and Isolation:** Upon completion, cool the reaction mixture to room temperature. Reduce the solvent volume under reduced pressure. To the residue, add cold water and

extract with ethyl acetate (3 x 50 mL). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.

- Purification: Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexane to afford the pure ethyl 4-propylpyrimidine-5-carboxylate.

Step 2: Hydrolysis to **4-Propyl-5-pyrimidinecarboxylic acid**

- Saponification: Dissolve the purified ethyl 4-propylpyrimidine-5-carboxylate from Step 1 in a mixture of ethanol and 2M aqueous sodium hydroxide solution.
- Reaction Conditions: Stir the mixture at room temperature overnight or gently heat to 50-60 °C for 2-3 hours to ensure complete hydrolysis. Monitor the disappearance of the ester spot by TLC.
- Acidification and Precipitation: After cooling the reaction mixture in an ice bath, carefully acidify with 2M hydrochloric acid until the pH is approximately 2-3. A precipitate of the carboxylic acid should form.
- Isolation and Purification: Collect the solid product by vacuum filtration, wash with cold water, and dry under vacuum. The product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Spectroscopic Characterization (Predicted)

The following are predicted spectroscopic data based on the structure of **4-Propyl-5-pyrimidinecarboxylic acid** and known data for similar compounds.

¹H NMR Spectroscopy (Predicted)

- δ ~13.0-12.0 ppm (s, 1H): Carboxylic acid proton (-COOH).
- δ ~9.2 ppm (s, 1H): Pyrimidine proton at C2.
- δ ~8.9 ppm (s, 1H): Pyrimidine proton at C6.
- δ ~3.0 ppm (t, 2H): Methylene protons adjacent to the pyrimidine ring (-CH₂-CH₂-CH₃).

- $\delta \sim 1.8$ ppm (sextet, 2H): Methylene protons of the propyl group ($-\text{CH}_2-\text{CH}_2-\text{CH}_3$).
- $\delta \sim 1.0$ ppm (t, 3H): Methyl protons of the propyl group ($-\text{CH}_2-\text{CH}_2-\text{CH}_3$).

^{13}C NMR Spectroscopy (Predicted)

- $\delta \sim 168$ ppm: Carboxylic acid carbonyl carbon ($-\text{COOH}$).
- $\delta \sim 160\text{-}155$ ppm: Pyrimidine carbons (C2, C4, C6).
- $\delta \sim 130\text{-}120$ ppm: Pyrimidine carbon (C5).
- $\delta \sim 35$ ppm: Methylene carbon adjacent to the pyrimidine ring ($-\text{CH}_2-\text{CH}_2-\text{CH}_3$).
- $\delta \sim 22$ ppm: Methylene carbon of the propyl group ($-\text{CH}_2-\text{CH}_2-\text{CH}_3$).
- $\delta \sim 14$ ppm: Methyl carbon of the propyl group ($-\text{CH}_2-\text{CH}_2-\text{CH}_3$).

Infrared (IR) Spectroscopy (Predicted)

- $3300\text{-}2500\text{ cm}^{-1}$ (broad): O-H stretch of the carboxylic acid, indicative of hydrogen bonding. [\[6\]](#)
- $\sim 3100\text{-}3000\text{ cm}^{-1}$: C-H stretch of the aromatic pyrimidine ring.
- $\sim 2960\text{-}2850\text{ cm}^{-1}$: C-H stretch of the aliphatic propyl group.
- $\sim 1720\text{-}1690\text{ cm}^{-1}$ (strong, sharp): C=O stretch of the carboxylic acid carbonyl. [\[6\]](#)
- $\sim 1600\text{-}1450\text{ cm}^{-1}$: C=C and C=N stretching vibrations of the pyrimidine ring.

Mass Spectrometry (Predicted)

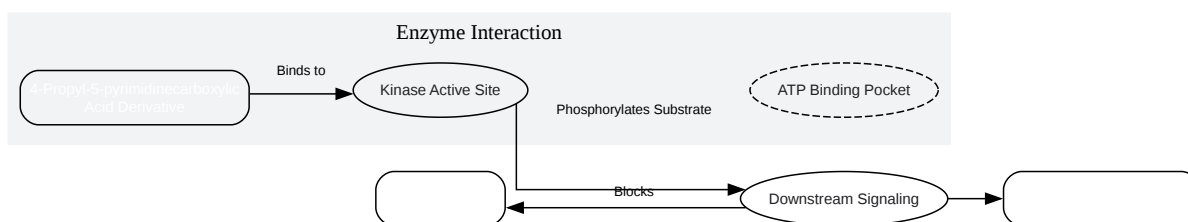
- $[\text{M}]^+$: Expected molecular ion peak at $m/z = 166$.
- $[\text{M}-\text{COOH}]^+$: A significant fragment corresponding to the loss of the carboxylic acid group ($m/z = 121$).
- Further Fragmentation: Fragmentation of the propyl chain.

Potential Applications in Drug Development

The pyrimidine-5-carboxylic acid scaffold is a versatile starting point for the synthesis of biologically active molecules. The carboxylic acid group serves as a convenient point for derivatization, allowing for the exploration of structure-activity relationships.

As a Scaffold for Kinase Inhibitors

Many kinase inhibitors feature a heterocyclic core that anchors the molecule in the ATP-binding pocket of the enzyme. The pyrimidine ring can act as a bioisostere for other aromatic systems and can form crucial hydrogen bonds with the hinge region of the kinase. The carboxylic acid can be converted to a variety of amides to probe different regions of the binding site.



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Caption: Hypothetical mechanism of action for a kinase inhibitor derived from **4-Propyl-5-pyrimidinecarboxylic acid**.

In the Development of Novel Antimicrobial and Antiviral Agents

Pyrimidine analogs are well-represented among antimicrobial and antiviral drugs.^[7] The ability of the pyrimidine ring to mimic natural nucleobases allows for the design of molecules that can interfere with viral or bacterial replication machinery. The derivatization of the carboxylic acid group can be used to optimize cell permeability and target engagement.

Conclusion

4-Propyl-5-pyrimidinecarboxylic acid represents a valuable, yet under-explored, building block for medicinal chemistry. This guide provides a foundational understanding of its identity, a plausible and detailed synthetic route, and its predicted spectroscopic characteristics. The versatility of the pyrimidine-5-carboxylic acid scaffold suggests that this compound and its derivatives are promising candidates for the development of novel therapeutic agents targeting a range of diseases. Further experimental validation of the proposed synthesis and a thorough investigation of the biological activities of its derivatives are warranted.

References

- A Four Component Biginelli's Reaction, New Opportunities for Synthesis of Functionalized Pyrimidines. Biomedical Journal of Scientific & Technical Research. 2019. Available from: [\[Link\]](#)
- One pot synthesis of pyrimidine-5-carbonitrile and pyrimidine-5-carboxamide using ammonium chloride under solvent free condition. Journal of Chemical Sciences. 2019. Available from: [\[Link\]](#)
- Synthesis of 3,4-Dihydropyrimidin(thio)one Containing Scaffold: Biginelli-like Reactions. MDPI. Available from: [\[Link\]](#)
- Biginelli Reaction Mediated Synthesis of Antimicrobial Pyrimidine Derivatives and Their Therapeutic Properties. MDPI. Available from: [\[Link\]](#)
- Synthesis of tetrahydropyrimidine-5-carboxylic acid derivatives 9a,b. ResearchGate. Available from: [\[Link\]](#)
- Pyrimidine derivatives: Recent discoveries and development towards its medicinal impact. GSC Advanced Research and Reviews. Available from: [\[Link\]](#)
- Recent Advances in the Biginelli Dihydropyrimidine Synthesis. New Tricks from an Old Dog. ACS Publications. Available from: [\[Link\]](#)
- Synthesis of Derivatives of Pyrimidine-5-carboxylic Acid. ACS Publications. Available from: [\[Link\]](#)

- Current Chemistry Letters Synthesis, reactions, and applications of pyrimidine derivatives. Growing Science. Available from: [\[Link\]](#)
- 4-Pyrimidinecarboxylic acid. PubChem. Available from: [\[Link\]](#)
- NOVEL PYRIMIDINE-5-CARBOXAMIDE DERIVATIVES. Google Patents.
- United States Patent. Google Patents.
- 4-Pyrimidinecarboxylic acid, 1,2,3,6-tetrahydro-5-methyl-2,6-dioxo- Properties. EPA. Available from: [\[Link\]](#)
- Preparation method of 4,6-dichloro-2-(propythio)pyrimidine-5-amine. Google Patents.
- Use of Pyrimidine and Its Derivative in Pharmaceuticals: A Review. JACSDirectory. Available from: [\[Link\]](#)

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Sources

- 1. growingscience.com [growingscience.com]
- 2. Pyrimidine derivatives: Recent discoveries and development towards its medicinal impact | GSC Advanced Research and Reviews [gsconlinepress.com]
- 3. chemimpex.com [chemimpex.com]
- 4. biomedres.us [biomedres.us]
- 5. Biginelli Reaction Mediated Synthesis of Antimicrobial Pyrimidine Derivatives and Their Therapeutic Properties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. mdpi.com [mdpi.com]
- 7. US7709657B2 - Process for the synthesis of organic compounds - Google Patents [patents.google.com]
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